

Boc-Cys(Dpm)-OH chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-Cys(Dpm)-OH

Cat. No.: B558595

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An In-depth Technical Guide on Boc-Cys(Dpm)-OH

For researchers, scientists, and professionals in drug development, a precise understanding of the chemical reagents utilized is paramount. This document provides a detailed overview of the chemical properties of N- α -(tert-butoxycarbonyl)-S-(diphenylmethyl)-L-cysteine, commonly abbreviated as **Boc-Cys(Dpm)-OH**.

Chemical Identity and Structure

Boc-Cys(Dpm)-OH is a derivative of the amino acid L-cysteine. It is characterized by the presence of two key protecting groups: the tert-butoxycarbonyl (Boc) group attached to the alpha-amino group, and the diphenylmethyl (Dpm), also known as benzhydryl, group attached to the sulfur atom of the cysteine side chain.

The IUPAC name for this compound is (2R)-3-(benzhydrylsulfanyl)-2-[(tert-butoxycarbonyl)amino]propanoic acid.

The chemical structure of **Boc-Cys(Dpm)-OH** is as follows:


 Chemical Structure of Boc-Cys(Dpm)-OH

Image Source: BLD Pharmatech Co., Ltd.

The Boc protecting group is notable for its use in peptide synthesis, readily removed under acidic conditions. The Dpm group provides robust protection for the thiol functionality of the cysteine residue and exhibits increased stability compared to other protecting groups like trityl (Trt)[1].

Physicochemical Properties

A summary of the key quantitative data for **Boc-Cys(Dpm)-OH** is presented in the table below for straightforward reference and comparison.

Property	Value	References
CAS Number	21947-97-7	[2][3]
Molecular Formula	C ₂₁ H ₂₅ NO ₄ S	[2][4]
Molecular Weight	387.5 g/mol	
Appearance	White to off-white powder or crystals	
Purity	≥97%	[3]
Storage Temperature	2-8°C, sealed in dry conditions	

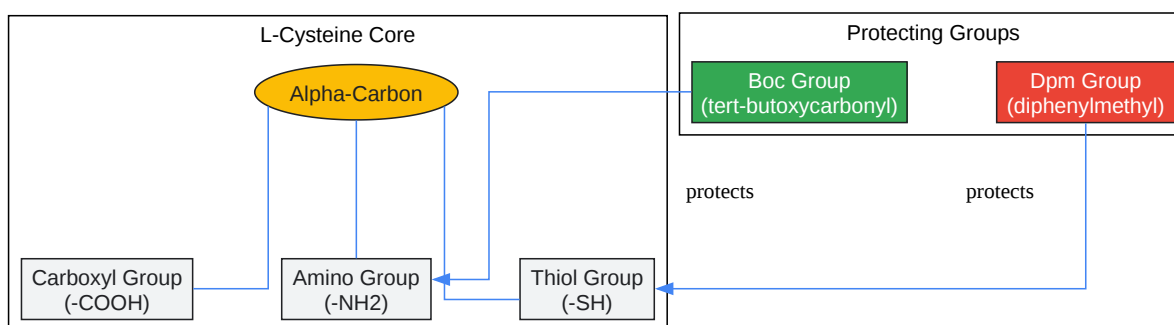
Structural Identifiers

For unambiguous identification in databases and computational chemistry applications, the following structural identifiers are provided:

Identifier Type	Identifier	Reference
InChI	1S/C21H25NO4S/c1-21(2,3)26-20(25)22-17(19(23)24)14-27-18(15-10-6-4-7-11-15)16-12-8-5-9-13-16/h4-13,17-18H,14H2,1-3H3,(H,22,25)(H,23,24)/t17-/m0/s1	
InChI Key	AMTHPOXIVDHMLZ-KRWDZBQOSA-N	
MDL Number	MFCD00151869	

Logical Structure of Boc-Cys(Dpm)-OH

The following diagram illustrates the logical relationship between the core amino acid and its protecting groups in **Boc-Cys(Dpm)-OH**.



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Diagram of **Boc-Cys(Dpm)-OH** structural components.

This technical summary provides essential information on the chemical structure, nomenclature, and key properties of **Boc-Cys(Dpm)-OH**, serving as a valuable resource for its application in scientific research and development.

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- To cite this document: BenchChem. [Boc-Cys(Dpm)-OH chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558595#boc-cys-dpm-oh-chemical-structure-and-iupac-name]

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